

Technical Guide: Physicochemical Properties of 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic Acid

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Compound of Interest

Compound Name: 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid

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Introduction

2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid is a heterocyclic compound of interest in medicinal chemistry and drug discovery. Its structure, featuring a pyrimidine ring substituted with a pyrrolidine and a carboxylic acid group, suggests potential for various biological activities and makes it a valuable scaffold for the synthesis of novel therapeutic agents. A thorough understanding of its physicochemical properties is fundamental for its development, influencing aspects such as solubility, absorption, distribution, metabolism, and excretion (ADME), as well as formulation and chemical synthesis. This document provides a comprehensive overview of the known and predicted physical properties of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**, alongside detailed experimental protocols for their determination.

Core Physical Properties

The following table summarizes the key physical and chemical identifiers for **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**. The data presented is primarily based on computational models, as experimental values are not readily available in the public domain.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ N ₃ O ₂	PubChem[1]
Molecular Weight	193.20 g/mol	PubChem[1]
IUPAC Name	2-(pyrrolidin-1-yl)pyrimidine-5-carboxylic acid	PubChem[1]
CAS Number	253315-06-9	PubChem[1]
InChI	InChI=1S/C9H11N3O2/c13-8(14)7-5-10-9(11-6-7)12-3-1-2-4-12/h5-6H,1-4H2,(H,13,14)	PubChem[1]
InChIKey	BARCKZNRVNLERF-UHFFFAOYSA-N	PubChem[1]
SMILES	C1CCN(C1)C2=NC=C(C=N2)C(=O)O	PubChem[1]
Boiling Point (Predicted)	432.5 ± 37.0 °C at 760 mmHg	Sigma-Aldrich
XLogP3-AA (Predicted)	0.7	PubChem[1]
Melting Point	Not experimentally determined	-
Solubility	Expected to be soluble in polar organic solvents.	-
pKa	Not experimentally determined	-

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.

Methodology:

- Sample Preparation: A small, dry sample of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** is finely powdered. A small amount is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is raised rapidly to about 15-20 °C below the expected melting point (if unknown, a preliminary rapid heating can be performed to find an approximate range). The heating rate is then slowed to 1-2 °C per minute.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

Solubility Determination

Understanding the solubility profile in various solvents is crucial for drug development and formulation.

Methodology:

- Solvent Selection: A range of solvents of varying polarities should be tested, including water, ethanol, methanol, acetone, dichloromethane, and ethyl acetate.
- Procedure:
 - To a series of test tubes, add a pre-weighed amount (e.g., 1 mg) of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**.
 - Add a small volume (e.g., 0.1 mL) of the selected solvent to the first test tube.
 - Vortex or shake the tube vigorously for a set period (e.g., 1-2 minutes).
 - Visually inspect for the complete dissolution of the solid.

- If the solid dissolves, add another portion of the solid and repeat until the solution is saturated.
- If the solid does not dissolve, incrementally add more solvent until dissolution occurs or a maximum volume is reached.
- Quantification: The solubility can be expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in mg/mL or mol/L). For quantitative analysis, a saturated solution can be prepared, filtered, and the concentration of the solute in the filtrate determined by a suitable analytical method such as UV-Vis spectroscopy or HPLC.

pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of the carboxylic acid group.

Methodology: Potentiometric Titration

- Sample Preparation: A precisely weighed amount of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** is dissolved in a suitable solvent, typically water or a water-cosolvent mixture if the compound has low aqueous solubility.
- Apparatus: A calibrated pH meter with a suitable electrode and a burette.
- Titrant: A standardized solution of a strong base, typically 0.1 M sodium hydroxide (NaOH).
- Procedure:
 - The solution of the acid is placed in a beaker with a magnetic stirrer.
 - The pH electrode is immersed in the solution, and the initial pH is recorded.
 - The NaOH solution is added in small, precise increments from the burette.
 - After each addition, the solution is allowed to equilibrate, and the pH is recorded.
 - The titration is continued until the pH has risen significantly, well past the equivalence point.

- Data Analysis: A titration curve is generated by plotting the pH (y-axis) versus the volume of NaOH added (x-axis). The equivalence point is the point of steepest inflection on the curve. The pKa is the pH at which half of the volume of NaOH required to reach the equivalence point has been added.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the comprehensive determination of the physical properties of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**.

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Caption: Workflow for the determination of physical properties.

Conclusion

The physicochemical properties of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** are essential for its advancement as a potential therapeutic agent. While computational data provides a solid foundation, experimental determination of properties such as melting point, solubility, and pKa is critical for a complete understanding of its behavior. The protocols outlined in this guide provide a framework for researchers to obtain this vital information, thereby facilitating further research and development.

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References

- 1. 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid | C9H11N3O2 | CID 6622038 - PubChem [pubchem.ncbi.nlm.nih.gov]
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